

Application Notes for Acid Black 94 in Textile Dyeing Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	C.I. Acid Black 94	
Cat. No.:	B15553249	Get Quote

Introduction

C.I. Acid Black 94 is a trisazo acid dye known for its blue-black shade and is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1] Its molecular formula is C₄₁H₂₉N₈Na₃O₁₁S₃.[1] Acid dyes are anionic and are applied in an acidic dye bath. The acid protonates the amino groups in the protein and polyamide fibers, creating cationic sites (–NH₃+). These positively charged sites then attract the anionic dye molecules, leading to the formation of ionic bonds or salt linkages, which facilitates dye absorption and fixation.[2] Proper control of the dye bath pH, temperature, and dyeing time is crucial for achieving level (uniform) dyeing and good colorfastness.

Principle of Dyeing

The dyeing of protein and polyamide fibers with acid dyes like Acid Black 94 is an exhaustion process. The dye molecules are gradually transferred from the aqueous dye bath to the fibers until equilibrium is reached. The key factors influencing this process are:

- pH: An acidic medium is essential to generate positive sites on the fiber for the anionic dye to bind. The optimal pH range typically falls between 4 and 6 for dyeing with weak acid dyes.[3]
 [4]
- Temperature: The temperature of the dye bath needs to be gradually raised. This allows the fiber structure to open up, facilitating dye migration and diffusion into the fiber, which is critical for achieving uniform dyeing.[5][6] For wool and silk, temperatures are typically raised



to just below a simmer or boil (around 85-95°C).[7][8] For nylon, dyeing temperatures can range from 71°C to 110°C (160-230°F).[5]

• Auxiliaries: Leveling agents are often used to ensure a uniform distribution of the dye on the fabric by controlling the rate of dye uptake.[3][6] Electrolytes, such as sodium sulfate, can also be used to help exhaust the dye from the bath onto the fiber.

Experimental Protocols Protocol 1: Preparation of Textile Substrates

Objective: To prepare wool, silk, or nylon fabric for dyeing by removing impurities.

Materials:

- Textile substrate (wool, silk, or nylon)
- Non-ionic detergent
- Sodium carbonate (for silk degumming)
- · Distilled water
- Beakers or flasks
- Heating plate or water bath

Procedure:

- Scouring (for Wool and Nylon):
 - Wash the fabric in a solution containing 1 g/L of a non-ionic detergent at 40-50°C for 20-30 minutes to remove any oils, waxes, or dirt.
 - Rinse the fabric thoroughly with warm water, followed by a cold water rinse.
- · Degumming and Scouring (for Silk):
 - Prepare a bath with 0.5 g/L sodium carbonate and 1 g/L non-ionic detergent.[4]



- Immerse the silk fabric and heat the bath to 90-95°C for 60 minutes to remove the sericin gum.[4]
- Rinse the fabric thoroughly, first with hot water and then with cold water.[4]
- Pre-wetting:
 - Before introducing the fabric into the dye bath, ensure it is thoroughly wetted with water to promote even absorption of the dye.[4]

Protocol 2: Dyeing Process with Acid Black 94

Objective: To dye the prepared textile substrate with Acid Black 94.

Materials:

- Acid Black 94 dye powder
- Acetic acid or citric acid
- Sodium sulfate (optional)
- Leveling agent (optional)
- Prepared textile substrate
- Dyeing vessel (stainless steel pot or beaker)
- Heating source with temperature control
- Stirring rod

Procedure:

- Dye Bath Preparation:
 - Weigh the dry textile substrate. All calculations will be based on the weight of the fabric (owf).

Methodological & Application





- Calculate the required amount of dye. For a medium shade, 2-4% owf is typical.[7] For a
 dark black, up to 4% owf may be needed.[9]
- Prepare a stock solution of the dye by making a paste with a small amount of hot water and then dissolving it in a larger volume of water.
- Fill the dyeing vessel with water to the desired liquor ratio (e.g., 40:1, meaning 40 mL of water for every 1 gram of fabric).[2][4]
- Add the dissolved dye solution to the dye bath.
- If using, add a leveling agent (e.g., 1% owf) and sodium sulfate (e.g., 10 g/L).[4]

Dyeing:

- Introduce the pre-wetted fabric into the dye bath at a starting temperature of around 40°C.
 [4]
- Stir gently for 10 minutes to allow for initial, even distribution of the dye.
- Gradually add acetic acid to adjust the pH to the target range (e.g., 4.0-5.0).
- Slowly raise the temperature of the dye bath at a rate of approximately 1.5-2°C per minute.[4][5]
- For Silk: Raise the temperature to 85-90°C.[4][10]
- For Wool & Nylon: Raise the temperature to 95-100°C (near boiling).[7][11]
- Maintain the final temperature and continue dyeing for 45-60 minutes, stirring periodically to ensure level dyeing.[4][10][11]

Cooling and Rinsing:

- Allow the dye bath to cool down gradually before removing the fabric to avoid shocking and damaging the fibers, especially wool.[8]
- Rinse the dyed fabric in warm water and then in cold water until the water runs clear.



- Soaping (After-treatment):
 - To remove any unfixed dye from the surface and improve wash fastness, wash the fabric with a non-ionic detergent (e.g., 1-2 g/L) at 40-50°C for 10-15 minutes.
 - Rinse thoroughly with cold water and allow to air dry.

Protocol 3: Determination of Dye Uptake (Percent Exhaustion)

Objective: To quantify the amount of dye absorbed by the fabric from the dye bath.

Materials:

- UV-Vis Spectrophotometer
- Cuvettes
- Pipettes
- Volumetric flasks
- Samples of the dye bath before and after dyeing

Procedure:

- Calibration Curve:
 - Prepare a series of standard solutions of Acid Black 94 with known concentrations.[12][13]
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for Acid Black 94 using the spectrophotometer.[12][13][14]
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Absorbance Measurement:
 - Before starting the dyeing process, take a sample of the initial dye bath.



- After the dyeing process is complete, take a sample of the final (exhausted) dye bath.
- Dilute the samples as necessary to ensure their absorbance falls within the range of the calibration curve.
- Measure the absorbance of the initial (A_initial) and final (A_final) dye bath samples at λmax.[11][13]

Calculation:

- Use the calibration curve to determine the concentration of the dye in the initial (C_initial) and final (C_final) dye baths.
- Calculate the percentage of dye exhaustion (%E) using the following formula:[11][13] %E = $[(C_i) / C_i] \times 100$

Protocol 4: Colorfastness Testing

Objective: To evaluate the resistance of the dyed fabric's color to various conditions.

- 1. Colorfastness to Washing (based on ISO 105-C06 / AATCC 61):[15]
- Prepare a composite specimen by placing the dyed fabric in contact with a multifiber fabric strip.
- Wash the specimen in a detergent solution under specified conditions of temperature and time (e.g., AATCC 61 2A mimics five machine washes at 49°C).[15] Stainless steel balls are added to simulate abrasion.[15]
- Rinse and dry the specimen.
- Evaluate the color change of the dyed fabric and the staining of the adjacent multifiber fabric using the standard Grey Scales.
- 2. Colorfastness to Rubbing (Crocking) (based on ISO 105-X12 / AATCC 8):[15][16]
- Use a crockmeter to rub a standard white cotton cloth against the dyed fabric specimen under controlled pressure for a specified number of turns.



- Perform the test under both dry and wet conditions.
- Evaluate the degree of color transferred to the white cotton cloth (staining) using the Grey Scale for Staining.
- 3. Colorfastness to Perspiration (based on ISO 105-E04 / AATCC 15):[16]
- Prepare a composite specimen with a multifiber fabric.
- Immerse the specimen in a simulated acidic perspiration solution.[16]
- Place the specimen under a specified pressure in a testing device and keep it in an oven at 37°C for a set duration (e.g., 4 hours).[16][17]
- Dry the specimen and evaluate the color change and staining using the Grey Scales.

Data Presentation

Table 1: Recommended Dyeing Parameters for Acid Black 94

Parameter	Wool	Silk	Nylon
Dye Concentration (% owf)	2 - 4%	2 - 4%	2 - 4%
Liquor Ratio	1:30 - 1:50	1:40 - 1:60	1:30 - 1:50
Initial Temperature	~40°C	~40°C	40 - 50°C
Final Dyeing Temperature	95 - 100°C	85 - 90°C	95 - 110°C
Dyeing Time at Final Temp.	45 - 60 min	45 - 60 min	45 - 60 min
рН	4.5 - 5.5	4.0 - 5.0	4.0 - 6.0
Auxiliaries	Leveling Agent, Acetic Acid	Leveling Agent, Acetic Acid	Leveling Agent, Acetic Acid



Table 2: Dye Uptake (% Exhaustion) Data

Sample ID	Initial Absorbance (A_initial)	Final Absorbance (A_final)	Initial Conc. (C_initial)	Final Conc. (C_final)	% Exhaustion
Wool-1					
Silk-1	_				
Nylon-1	_				


Table 3: Colorfastness Evaluation Results



Sample ID	Test Method	Grey Scale Rating (Color Change)	Grey Scale Rating (Staining)
Wool-1	Washing (ISO 105- C06)		
Rubbing - Dry (ISO 105-X12)	N/A		
Rubbing - Wet (ISO 105-X12)	N/A		
Perspiration (ISO 105- E04)			
Silk-1	Washing (ISO 105- C06)		
Rubbing - Dry (ISO 105-X12)	N/A		
Rubbing - Wet (ISO 105-X12)	N/A		
Perspiration (ISO 105- E04)			
Nylon-1	Washing (ISO 105- C06)	_	
Rubbing - Dry (ISO 105-X12)	N/A	_	
Rubbing - Wet (ISO 105-X12)	N/A	_	
Perspiration (ISO 105- E04)			

Mandatory Visualization






Click to download full resolution via product page

Caption: Experimental workflow for dyeing and analysis.





Click to download full resolution via product page

Caption: Dye-fiber interaction mechanism.

Safety and Environmental Considerations

- Handling Dye Powder: Acid dye powders are fine and can become airborne. Avoid inhaling
 the powder by wearing a dust mask. Use gloves and safety glasses to prevent skin and eye
 contact.[7]
- Effluent: Textile dyeing is a significant source of water pollution.[18] The dye bath effluent contains residual dyes and chemicals, which can be harmful to aquatic life.[19][20][21][22] Before disposal, effluent should be treated to reduce its chemical oxygen demand (COD), biological oxygen demand (BOD), and color. The presence of heavy metals like chromium in



some acid dyes is also a concern.[19][21] Researchers should adhere to institutional and local regulations for chemical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Dyeing of Silk With Acid Dye [textilepad.com]
- 3. Acid Dye Dyeing Nylon Common Problems TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 4. benchchem.com [benchchem.com]
- 5. US5364417A Method of dyeing nylon fiber with acid dye: sullfamic acid Google Patents [patents.google.com]
- 6. youtube.com [youtube.com]
- 7. INSTRUCTIONS ACID DYES [gsdye.com]
- 8. patin-a.de [patin-a.de]
- 9. Dharma Acid Dyes Instructions [dharmatrading.com]
- 10. textilecoach.net [textilecoach.net]
- 11. iosrjournals.org [iosrjournals.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. worldwidejournals.com [worldwidejournals.com]
- 15. intouch-quality.com [intouch-quality.com]
- 16. blog.qima.com [blog.qima.com]
- 17. tfl.com [tfl.com]
- 18. goodonyou.eco [goodonyou.eco]
- 19. sciencebeingjournal.com [sciencebeingjournal.com]



- 20. Textile finishing dyes and their impact on aquatic environs PMC [pmc.ncbi.nlm.nih.gov]
- 21. Textile dyeing industry an environmental hazard [scirp.org]
- 22. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes for Acid Black 94 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553249#protocol-for-using-acid-black-94-in-textile-dyeing-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com